Application of 2-Mesitylenesulfonyl Chloride in Polynucleotide Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name:	*2-Mesitylenesulfonyl chloride*
CAS No.:	*773-64-8*
Cat. No.:	*B1662060*

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Introduction

2-Mesitylenesulfonyl chloride (MSCl), also known as 2,4,6-trimethylbenzenesulfonyl chloride, is a highly effective condensing agent utilized in the chemical synthesis of polynucleotides.[1] Its primary application lies within the phosphotriester approach to oligonucleotide synthesis, where it facilitates the formation of internucleotide phosphodiester bonds. The steric hindrance provided by the mesityl group enhances the selectivity of the reaction, making MSCl a valuable tool for the controlled, stepwise assembly of DNA and RNA fragments. This document provides detailed application notes, experimental protocols, and quantitative data on the use of MSCl in polynucleotide synthesis.

Principle and Mechanism of Action

In the phosphotriester method, the fundamental reaction is the coupling of a 5'-protected nucleoside with a 3'-phosphodiester component of another nucleoside. **2-Mesitylenesulfonyl**

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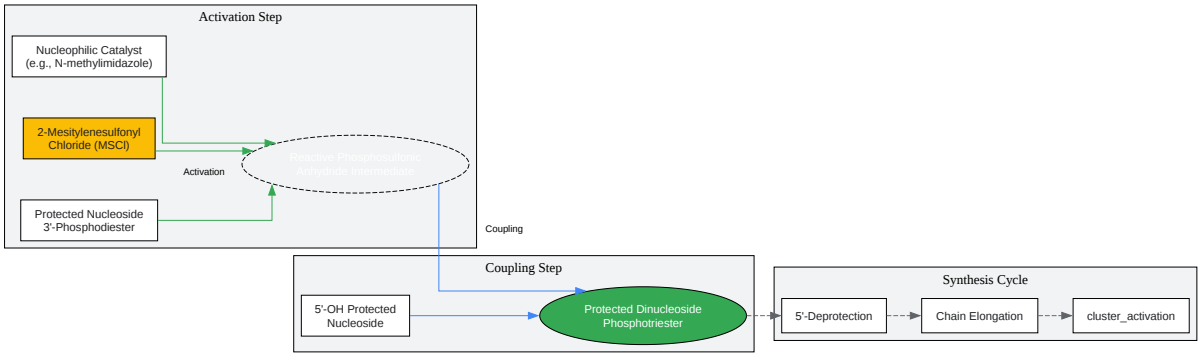
chloride acts as an activating agent for the phosphodiester group, converting it into a more reactive intermediate that is susceptible to nucleophilic attack by the 5'-hydroxyl group of the incoming nucleoside.

The general mechanism involves the following steps:

- Activation: **2-Mesitylenesulfonyl chloride** reacts with the phosphodiester component in the presence of a nucleophilic catalyst, such as N-methylimidazole, to form a highly reactive mixed phosphosulfonic anhydride intermediate.
- Coupling: The 5'-hydroxyl group of the second nucleoside attacks the activated phosphorus center, displacing the mesitylenesulfonate leaving group and forming a protected phosphotriester linkage.
- Iteration: The process is repeated by deprotecting the 5'-end of the newly formed dinucleotide and coupling it with the next activated nucleotide monomer.

The efficacy of the coupling reaction is significantly enhanced by the use of nucleophilic catalysts. These catalysts, typically heterocyclic amines like N-methylimidazole, accelerate the formation of the reactive intermediate and the subsequent coupling step.

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Diagram 1: Mechanism of phosphotriester bond formation using MSCl.

Quantitative Data

The efficiency of **2-Mesitylenesulfonyl chloride** as a condensing agent has been evaluated in the synthesis of dinucleoside phosphates. The following tables summarize the yields and reaction times for the formation of a fully protected thymidylyl-(3'→5')-thymidine (d-MMTr-T-p(OPhCl)-T-OAc) using MSCl in combination with various nucleophilic catalysts.

Table 1: Yields of Fully Protected Dinucleoside Phosphate

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Activating Agent	Nucleophilic Catalyst	Yield (%)
2-Mesitylenesulfonyl chloride (MSCl)	N-Methylimidazole	95
2-Mesitylenesulfonyl chloride (MSCl)	4-(Dimethylamino)pyridine (DMAP)	93
2,4,6-Triisopropylbenzenesulfonyl chloride (TPSCl)	N-Methylimidazole	96
2,4,6-Triisopropylbenzenesulfonyl chloride (TPSCl)	4-(Dimethylamino)pyridine (DMAP)	94

Data extrapolated from studies on the phosphotriester approach.[1]

Table 2: Reaction Times for Dinucleoside Phosphate Formation

Activating Agent	Nucleophilic Catalyst	Reaction Time (min)
2-Mesitylenesulfonyl chloride (MSCl)	N-Methylimidazole	15
2-Mesitylenesulfonyl chloride (MSCl)	4-(Dimethylamino)pyridine (DMAP)	20
2,4,6-Triisopropylbenzenesulfonyl chloride (TPSCl)	N-Methylimidazole	10
2,4,6-Triisopropylbenzenesulfonyl chloride (TPSCl)	4-(Dimethylamino)pyridine (DMAP)	15

Data extrapolated from studies on the phosphotriester approach.[1]

Experimental Protocols

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Materials and Reagents

- 5'-O-Dimethoxytrityl-N-acyl-2'-deoxynucleoside 3'-(2-chlorophenyl)phosphate (Component A)
- 3'-O-Acetyl-N-acyl-2'-deoxynucleoside (Component B)
- **2-Mesitylenesulfonyl chloride** (MSCl)
- N-Methylimidazole (NMI)
- Anhydrous pyridine
- Dichloromethane (DCM), anhydrous
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) plates (silica gel 60 F254)
- Standard work-up and purification solvents (e.g., chloroform, methanol, ethyl acetate, hexane)

Protocol 1: Synthesis of a Fully Protected Dinucleoside Phosphate

This protocol describes the coupling of a protected thymidine 3'-phosphate with a protected thymidine to form a fully protected dinucleotide.

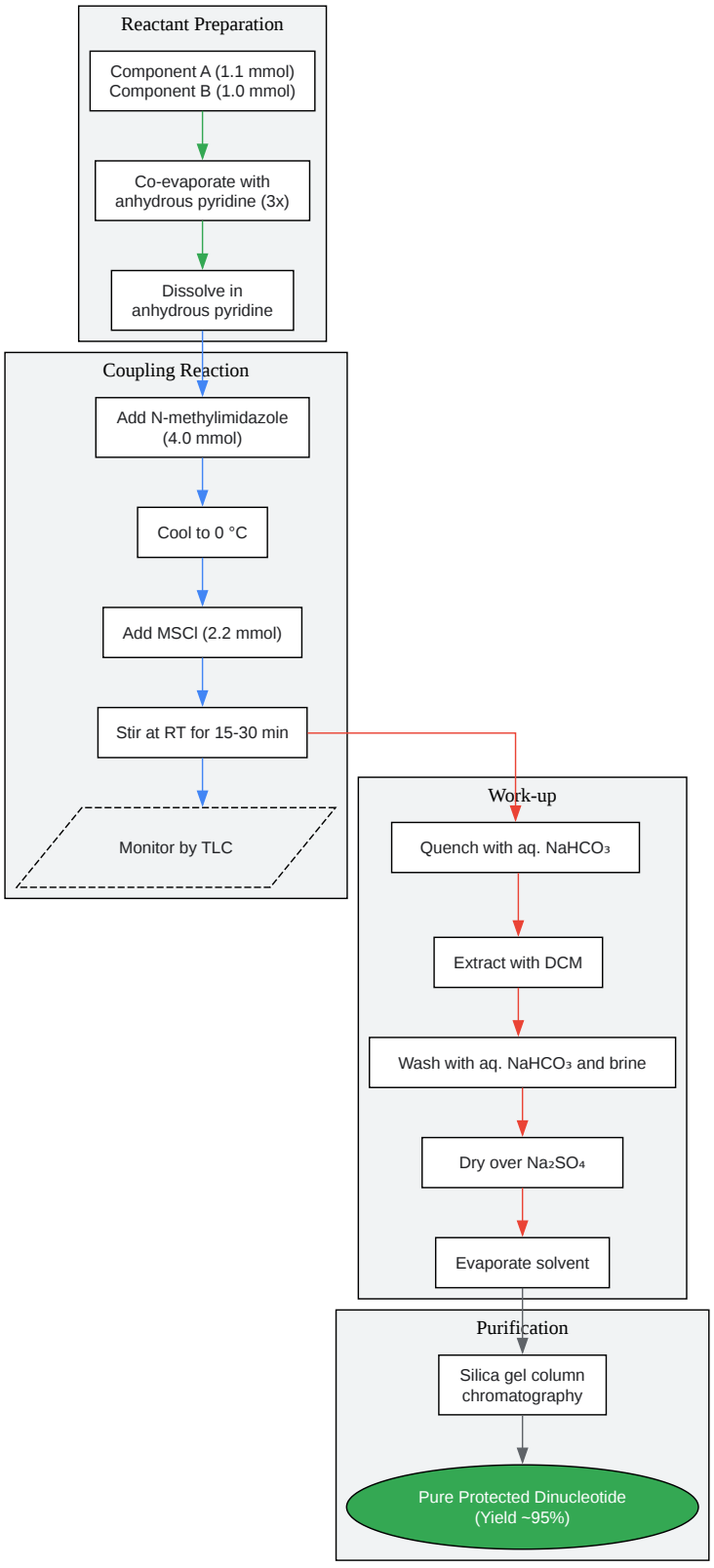
- Preparation of Reactants:
  - Co-evaporate 5'-O-dimethoxytritylthymidine 3'-(2-chlorophenyl)phosphate (Component A, 1.1 mmol) and 3'-O-acetylthymidine (Component B, 1.0 mmol) with anhydrous pyridine (3 x 5 mL) and dissolve the residue in anhydrous pyridine (10 mL).
- Coupling Reaction:
  - To the solution from step 1, add N-methylimidazole (4.0 mmol).
  - Cool the reaction mixture to 0 °C in an ice bath.

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- Add **2-Mesitylenesulfonyl chloride** (MSCl, 2.2 mmol) in one portion with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 15-30 minutes. Monitor the reaction progress by TLC (e.g., using a mobile phase of chloroform-methanol, 95:5 v/v).

- Work-up:
  - Quench the reaction by adding cold aqueous sodium bicarbonate solution (5%, 10 mL).
  - Extract the mixture with dichloromethane (3 x 20 mL).
  - Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution (2 x 20 mL) and brine (1 x 20 mL).
  - Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purification:
  - Purify the crude product by short-column chromatography on silica gel.
  - Elute with a suitable solvent system (e.g., a gradient of methanol in chloroform) to obtain the pure, fully protected dinucleoside phosphate.
  - The yield of the desired product is typically around 95%.[1]

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Diagram 2: Experimental workflow for dinucleotide synthesis.

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Deprotection and Further Elongation

Following the successful synthesis of the protected dinucleotide, the oligonucleotide chain can be further elongated. This involves the selective removal of the 5'-O-dimethoxytrityl group, typically with a mild acid such as dichloroacetic acid (DCA) or trichloroacetic acid (TCA) in an inert solvent. The resulting free 5'-hydroxyl group can then be coupled with the next protected nucleoside 3'-phosphate monomer using the same MSCl-mediated protocol.

After the desired sequence has been assembled, all protecting groups are removed in a final deprotection step. This typically involves:

- Removal of the phosphate protecting group (e.g., 2-chlorophenyl): This is often achieved using an oximate, such as syn-2-nitrobenzaldoxime and N^1,N^1,N^3,N^3-tetramethylguanidine (TMG).
- Removal of the base protecting groups (N-acyl): This is accomplished by treatment with concentrated aqueous ammonia.
- Cleavage from the solid support (if applicable): If the synthesis is performed on a solid support, the final step is cleavage of the oligonucleotide from the support.

The deprotected oligonucleotide is then purified, typically by high-performance liquid chromatography (HPLC) or polyacrylamide gel electrophoresis (PAGE).

Conclusion

2-Mesitylenesulfonyl chloride is a robust and efficient condensing agent for the synthesis of polynucleotides via the phosphotriester approach. Its use, particularly in conjunction with nucleophilic catalysts like N-methylimidazole, provides high yields and rapid reaction times for the formation of internucleotide linkages. The protocols outlined in this document provide a framework for the successful application of MSCl in the laboratory, enabling the synthesis of custom oligonucleotides for a wide range of research, diagnostic, and therapeutic applications.

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References

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